safety data sheet (SDS) for N-(4-Chloro-2-methoxyphenyl)acetamide

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Compound of Interest

Compound Name:	*N-(4-Chloro-2-methoxyphenyl)acetamide*
CAS No.:	*86412-57-9*
Cat. No.:	*B033465*

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An In-Depth Technical Guide to the Safe Handling and Application of **N-(4-Chloro-2-methoxyphenyl)acetamide**

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **N-(4-Chloro-2-methoxyphenyl)acetamide** and its closely related analogs, designed for researchers, chemists, and drug development professionals. Moving beyond a standard Safety Data Sheet (SDS), this document synthesizes critical safety data with practical, field-proven insights to ensure both experimental integrity and personal safety. We will delve into the physicochemical properties, toxicological profile, handling protocols, and relevant chemical context of this important synthetic intermediate.

Chemical Identity and Physicochemical Profile

N-arylacetamides are a crucial class of intermediates in organic synthesis, particularly for the development of pharmaceuticals and agrochemicals. Understanding the specific identity and physical properties of **N-(4-Chloro-2-methoxyphenyl)acetamide** is the foundational step for

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its safe and effective use. Due to the extensive availability of detailed safety data for the structurally similar analog, N-(4-Chloro-2-methylphenyl)acetamide, we will use its data as a primary reference point for hazard assessment and handling.

Table 1: Physicochemical and Identification Data

Property	Value / Identifier	Source
Compound Name	N-(4-Chloro-2-methylphenyl)acetamide	[Thermo Fisher Scientific]
CAS Number	5202-86-8	[Thermo Fisher Scientific]
Molecular Formula	$C_9H_{10}ClNO$	[Thermo Fisher Scientific]
Molecular Weight	183.64 g/mol	[Thermo Fisher Scientific]
Appearance	Solid, crystalline powder	[1]
Solubility	Low water solubility	[2]
Storage	Store in a cool, dry, well-ventilated place	[3]

Insight for the Researcher: The low water solubility and solid nature of this compound are critical considerations for experimental design.[2] For synthetic reactions, appropriate organic solvents will be necessary for dissolution. This property also implies that in case of an aqueous spill, the compound will not readily dissolve, affecting cleanup procedures. Its stability under normal conditions means degradation is not a concern during typical storage, but it should be kept away from strong oxidizing agents to prevent unwanted reactions.[1]

Hazard Identification and Toxicological Assessment

This compound is classified as hazardous under the Globally Harmonized System (GHS).[3] A thorough understanding of its toxicological profile is non-negotiable for anyone handling it.

GHS Classification (based on CAS 5202-86-8):

- Acute Toxicity, Oral (Category 4): H302 - Harmful if swallowed.[2]

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- Skin Corrosion/Irritation (Category 2): H315 - Causes skin irritation.[2]
- Serious Eye Damage/Eye Irritation (Category 2): H319 - Causes serious eye irritation.[2]
- Specific Target Organ Toxicity, Single Exposure (Category 3): H335 - May cause respiratory irritation.[2]

Expert Analysis of Hazards: The toxicological data points to multiple routes of potential exposure and harm. The "Harmful if swallowed" classification necessitates stringent measures to prevent accidental ingestion, including a strict policy of no eating or drinking in the laboratory.[3] Skin and eye irritation are significant risks; direct contact can lead to inflammation and, in the case of eyes, serious damage.[1][2] The potential for respiratory irritation means that handling the solid powder requires engineering controls to prevent the generation and inhalation of dust.[3]

Hazard Response and First Aid Logic

The following diagram outlines the logical flow for responding to an exposure event.

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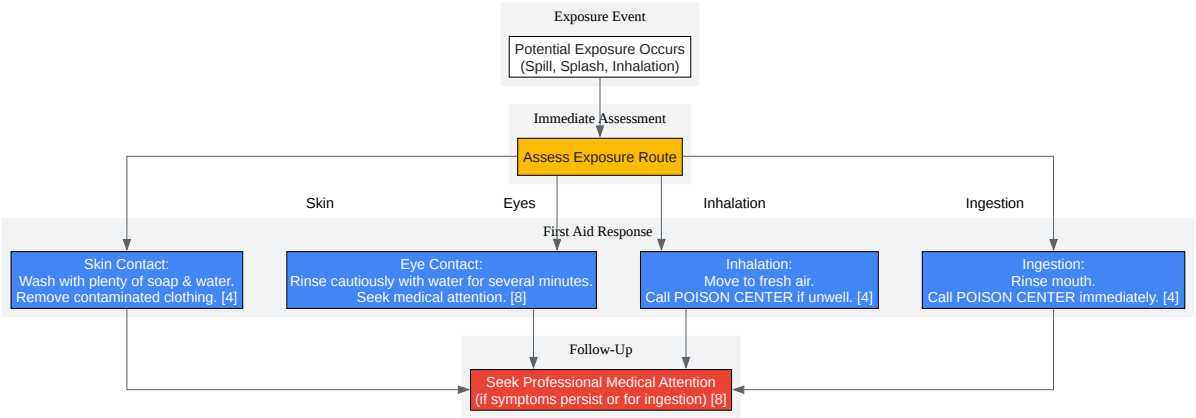

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Caption: Logical workflow for first aid response to an exposure event.

Exposure Controls and Personal Protective Equipment (PPE)

Controlling exposure is achieved through a combination of engineering controls and appropriate PPE. The following protocols are mandatory.

Engineering Controls:

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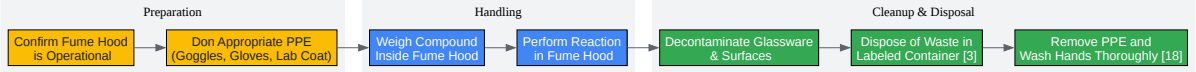
- Fume Hood: All weighing and handling of the solid compound, as well as any reactions involving it, must be conducted inside a certified chemical fume hood to prevent inhalation of dust or vapors.[4]
- Ventilation: The laboratory must be well-ventilated to ensure any fugitive emissions are diluted.[5]
- Safety Stations: Accessible safety showers and eyewash stations are required.[6]

Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles with side-shields are mandatory.[5]
- Hand Protection: Wear nitrile or other chemically resistant gloves. Gloves must be inspected before use and replaced if contaminated or damaged.[5]
- Body Protection: A laboratory coat is required. For larger quantities or tasks with a higher risk of splashing, a PVC apron should be worn.[1]
- Respiratory Protection: If engineering controls are insufficient or during a large spill cleanup, a full-face respirator with an appropriate particulate filter should be used.[5]

Safe Handling Workflow

This diagram illustrates the mandatory workflow for safely handling the compound in a laboratory setting.



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Caption: Step-by-step workflow for safe laboratory handling.

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Accidental Release and Fire-Fighting Measures

Spill Response:

- Minor Spills: For small amounts of solid, avoid generating dust.[1] Carefully sweep up the material and place it into a suitable, sealed container for disposal.[4] Decontaminate the area with an appropriate solvent and then soap and water.
- Major Spills: Evacuate the area immediately.[5] Alert emergency responders.[1] Response should only be attempted by trained personnel wearing appropriate PPE, including respiratory protection. Prevent the material from entering drains or waterways.[5]

Fire-Fighting:

- The compound is a combustible solid but may be difficult to ignite.[1] Dust clouds can form an explosive mixture with air.[1]
- Suitable Extinguishing Media: Use dry chemical powder, carbon dioxide, or alcohol-resistant foam.[4][5]
- Protective Equipment: Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear.[5]

Synthesis and Analytical Characterization

For the research professional, understanding the synthesis and analytical profile of a compound is as important as its safety.

Representative Synthesis Protocol: N-Acetylation of an Aniline Derivative

N-(4-Chloro-2-methoxyphenyl)acetamide can be synthesized via the acetylation of the corresponding aniline, a common and robust transformation in organic chemistry.

Step-by-Step Methodology:

- Setup: In a round-bottom flask equipped with a magnetic stirrer and under an inert atmosphere (e.g., nitrogen), dissolve 4-chloro-2-methoxyaniline (1.0 eq) in a suitable aprotic

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solvent such as dichloromethane (DCM) or ethyl acetate.[7]

- Base Addition: Add a non-nucleophilic base, such as triethylamine or pyridine (1.1-1.5 eq), to the solution to act as an acid scavenger.
- Acetylation: Cool the mixture in an ice bath (0 °C). Slowly add acetic anhydride (1.1 eq) or acetyl chloride (1.1 eq) dropwise to the stirred solution.
- Reaction: Allow the reaction to warm to room temperature and stir for 2-4 hours, monitoring progress by Thin Layer Chromatography (TLC).
- Workup: Upon completion, quench the reaction by adding water. If using DCM, wash the organic layer sequentially with a mild acid (e.g., 1M HCl) to remove excess base, then a saturated sodium bicarbonate solution to remove acetic acid, and finally with brine.
- Isolation: Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- Purification: Purify the crude solid by recrystallization from a suitable solvent system (e.g., ethanol/water or ethyl acetate/hexanes) to obtain the pure **N-(4-Chloro-2-methoxyphenyl)acetamide**.

Analytical Characterization

- ^{1}H NMR: The proton NMR spectrum should show characteristic signals for the aromatic protons (typically in the 6.8-7.5 ppm range), a singlet for the methoxy (-OCH_3) protons (~3.8 ppm), a singlet for the acetyl (-$COCH_3$) protons (~2.1 ppm), and a broad singlet for the amide (N-H) proton.[8]
- ^{13}C NMR: The carbon spectrum will confirm the presence of the correct number of aromatic carbons, as well as distinct signals for the carbonyl (C=O) carbon (~165-170 ppm), the methoxy carbon (~55 ppm), and the acetyl methyl carbon (~24 ppm).[8]
- FT-IR: Infrared spectroscopy should reveal a strong carbonyl (C=O) stretch around 1660 cm^{-1} and an N-H stretch around 3290 cm^{-1}.[8]
- Mass Spectrometry (MS): The mass spectrum will show a molecular ion peak corresponding to the compound's molecular weight, exhibiting the characteristic isotopic pattern for a

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chlorine-containing molecule.[8]

Biological Context and Research Applications

Acetamide derivatives are prevalent scaffolds in medicinal chemistry and drug discovery. They are often explored for a range of biological activities, including:

- Anti-inflammatory Agents: Many acetamide-containing molecules have been investigated as inhibitors of enzymes like Cyclooxygenase-II (COX-II).[9][10]
- Antimicrobial Activity: The presence of a chloro-acetamide moiety, in particular, has been shown to enhance the antimicrobial activity of some compounds.[11]
- Synthetic Intermediates: Primarily, compounds like **N-(4-Chloro-2-methoxyphenyl)acetamide** serve as versatile building blocks for constructing more complex molecules with potential therapeutic value.[12]

Working with this compound places the researcher at the intersection of synthetic chemistry and potential biological application, making a rigorous adherence to safety protocols essential for advancing scientific discovery without compromising personal health.

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